

reducing propargite environmental persistence

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Compound Focus: Propargite

CAS No.: 2312-35-8

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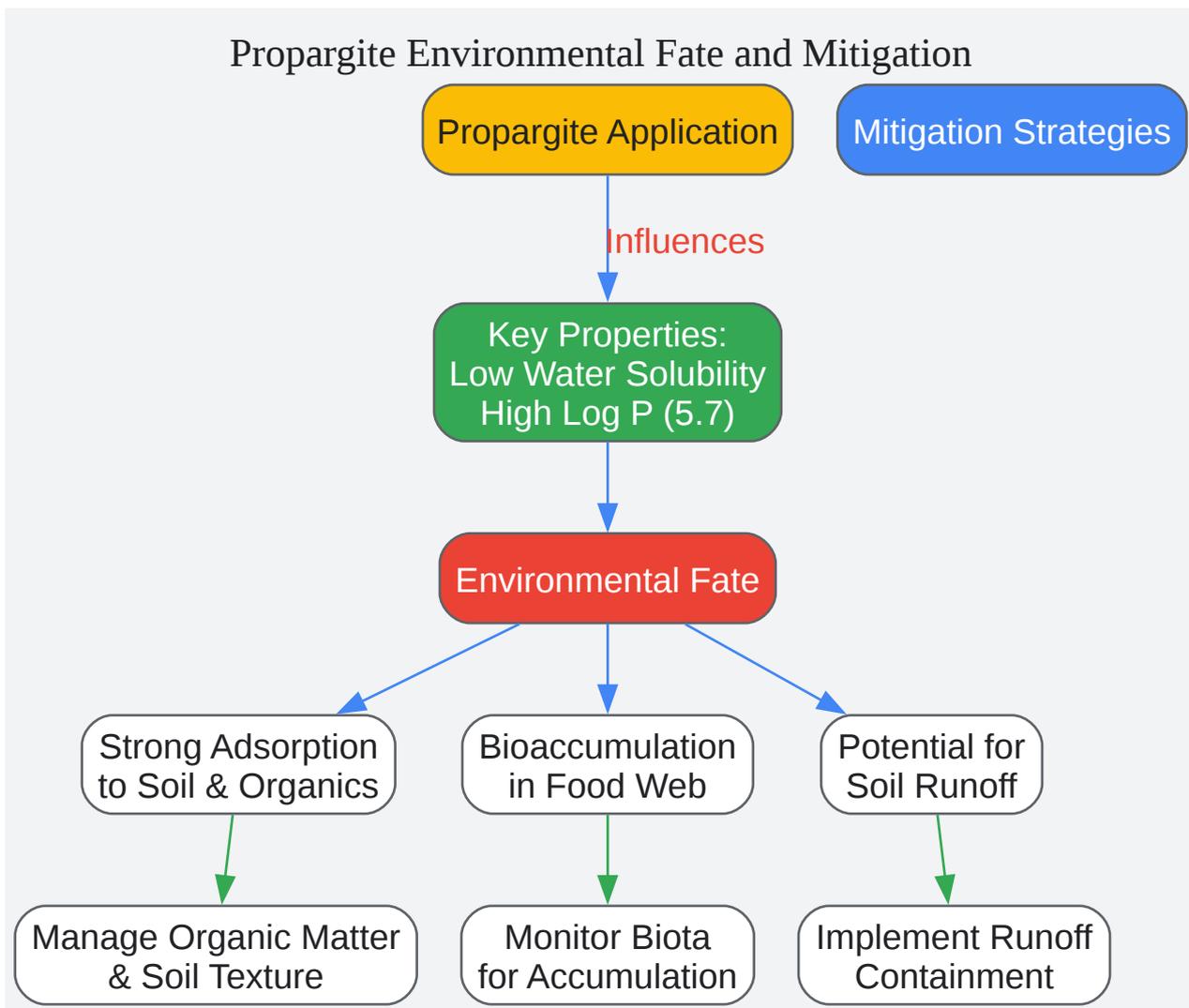
Propargite Properties & Environmental Fate

This table consolidates essential data on **propargite's** chemical characteristics and environmental behavior, which is crucial for understanding its persistence [1].

Property	Description / Value	Implication for Persistence
Common Use	Non-systemic acaricide; used on fruits, vegetables, ornamentals, cotton [1].	Widespread application increases environmental load.
Mode of Action	Inhibitor of mitochondrial ATP synthase [1].	Affects energy production in a broad range of organisms.
Chemical Formula	$C_{19}H_{26}O_4S$ [1]	--
Water Solubility	0.215 mg/L (at 20°C, pH 7) [1]	Very low solubility ; suggests high adsorption to soil and organic matter, potential for runoff with soil particles.
Octanol-Water Partition Coefficient (Log P)	5.7 [1]	High lipophilicity ; indicates high potential to bioaccumulate in fatty tissues of organisms.

Property	Description / Value	Implication for Persistence
Primary Environmental Fate	Data not specific in search results.	--

Based on its properties, the general pathway of **propargite** in the environment and potential strategies for mitigation can be visualized. The following diagram maps this relationship.



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Environmental Fate and Mitigation Strategies for **Propargite**

Frequently Asked Questions

Q1: Why is propargite considered persistent in the environment? Its high lipophilicity (Log P = 5.7) and low water solubility lead it to bind strongly to soil and organic matter, rather than dissolving and degrading in water [1]. This makes it prone to bioaccumulation.

Q2: What is the primary mechanism of action that makes propargite toxic? Propargite is an inhibitor of mitochondrial ATP synthase. This means it disrupts the energy production (ATP synthesis) in cells, which is a fundamental process for most living organisms [1].

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References

1. (Ref: ENT 27226) Propargite [sitem.herts.ac.uk]

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